

# Reported MIC<sub>50</sub> Values for Q203 Against *M. tuberculosis* H37Rv

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Telacebec ditosylate

CAS No.: 1566517-83-6

Cat. No.: S540788

[Get Quote](#)

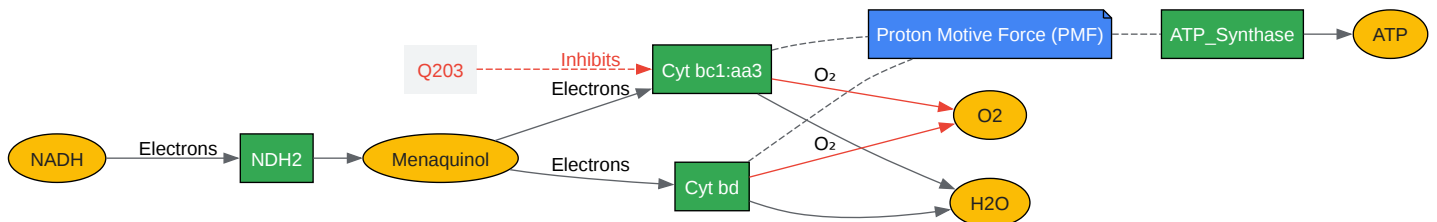
The table below summarizes the quantitative data on Q203 potency from key studies.

MIC <sub>50</sub> Value (nM)	Experimental Context & Notes	Source Citation
1.5 nM	Growth inhibition assay; Mean value reported for H37Rv among several clinical isolates.	[1]
10 nM	Growth inhibition assay; MIC decreased to 1.25 nM when combined with a cytochrome <i>bd</i> inhibitor.	[2]
Low nanomolar range	In vitro activity in cultured broth medium and inside macrophages.	[3]

## Mechanism of Action and Respiratory Pathway

Q203 inhibits the cytochrome *bc1:aa3* complex, a key branch of the mycobacterial electron transport chain (ETC) essential for energy production [4] [1] [3]. *M. tuberculosis* possesses a flexible ETC with a second, alternative terminal oxidase called cytochrome *bd*. When the cytochrome *bc1:aa3* complex is inhibited by Q203, the bacterium can reroute electrons through the cytochrome *bd* oxidase to maintain respiration and

viability, which explains the bacteriostatic nature of Q203 when used alone [4] [1] [5]. The following diagram illustrates this pathway and the site of Q203 inhibition.



[Click to download full resolution via product page](#)

Diagram of Q203 inhibiting the cytochrome *bc1:aa3* complex in the *M. tuberculosis* electron transport chain.

## Key Experimental Protocols

The potency of Q203 is typically established through a combination of biochemical and whole-cell assays.

- **Resazurin Microtiter Assay (REMA):** This common method determines the **Minimum Inhibitory Concentration (MIC)** in liquid culture. Briefly, a logarithmic-phase *M. tuberculosis* H37Rv culture is diluted and incubated in 7H9 broth with serial dilutions of Q203 in a 96-well plate. After 7-10 days of incubation, resazurin solution is added. A color change from blue to pink indicates bacterial metabolic activity, and the **MIC<sub>50</sub>** or **MIC<sub>90</sub>** is the lowest drug concentration that prevents this color change [2].
- **Extracellular Flux Analysis:** This technique measures the **Oxygen Consumption Rate (OCR)** of live bacteria in real-time. *M. tuberculosis* is treated with Q203 in a specialized instrument plate. A sharp drop in OCR upon drug addition indicates direct inhibition of the ETC. Intriguingly, studies show that OCR can increase after Q203 treatment, which is interpreted as the bacteria rerouting electron flow and increasing metabolic activity to compensate for the inhibition [4].
- **Inverted Membrane Vesicle (IMV) Assays:** IMVs are prepared from disrupted *M. tuberculosis* cells. The effect of Q203 on its specific target is measured by adding NADH and monitoring oxygen consumption or ATP production. These assays confirm that Q203 directly inhibits the cytochrome *bc1* complex without disrupting the proton gradient, distinguishing it from uncouplers [4] [2].

## Clinical Development and Therapeutic Potential

Q203, now known as Telacebec, has progressed to clinical trials. A Phase 1b study demonstrated that multiple oral doses up to 320 mg daily for 14 days were safe and well-tolerated in healthy adult subjects, achieving plasma exposures consistent with its potent MIC [3]. The primary therapeutic strategy involves combination therapy, as Q203 is bacteriostatic when used alone but shows **synergistic bactericidal activity** when combined with other agents that target the ETC, such as **bedaquiline (BDQ)** or inhibitors of the alternative **cytochrome *bd* oxidase** [4] [2] [1]. Furthermore, host immunity can influence efficacy; the acidic environment within IFN $\gamma$ -activated macrophages inhibits the cytochrome *bc<sub>1</sub>:aa<sub>3</sub>* complex, making the bacterium more dependent on the cytochrome *bd* oxidase and thereby increasing its susceptibility to Q203 [5].

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. Exploiting the synthetic lethality between terminal ... [pmc.ncbi.nlm.nih.gov]
2. The anti-mycobacterial activity of the cytochrome bcc ... [pmc.ncbi.nlm.nih.gov]
3. Safety, Tolerability, Pharmacokinetics, and Metabolism of ... [pmc.ncbi.nlm.nih.gov]
4. Turning the respiratory flexibility of Mycobacterium ... [pmc.ncbi.nlm.nih.gov]
5. Host immunity increases Mycobacterium tuberculosis reliance ... [journals.plos.org]

To cite this document: Smolecule. [Reported MIC<sub>50</sub> Values for Q203 Against M. tuberculosis H37Rv]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b540788#q203-mic50-mycobacterium-tuberculosis-h37rv>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)